

# Safety and Handling of Ethanol-d5: A Technical Guide for Researchers

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Ethanol-d5

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An In-depth Guide for Researchers, Scientists, and Drug Development Professionals

This technical guide provides comprehensive safety and handling information for **ethanol-d5** (C2D5OH), a deuterated isotopologue of ethanol. While its chemical properties are similar to ethanol, the substitution of deuterium for hydrogen warrants specific considerations for its safe use in laboratory and research settings, particularly in applications like Nuclear Magnetic Resonance (NMR) spectroscopy and as a tracer in metabolic studies.<sup>[1][2][3]</sup> This guide outlines the key hazards, exposure limits, handling procedures, and emergency protocols to ensure the safety of personnel and the integrity of experimental outcomes.

## Chemical and Physical Properties

The substitution of hydrogen with deuterium atoms results in a slight increase in molecular weight and minor changes to some physical properties compared to non-deuterated ethanol. These properties are crucial for understanding its behavior in experimental setups and for risk assessment.

Property	Value for Ethanol-d5	Value for Ethanol (for comparison)	Source(s)
Molecular Formula	C2HD5O	C2H6O	[2][3]
Molecular Weight	51.10 g/mol	46.07 g/mol	[1][2]
Appearance	Colorless liquid	Colorless liquid	[4]
Boiling Point	78-79 °C	78.37 °C	[2][4][5]
Flash Point	9 °C (closed cup)	~13 °C (closed cup)	[4][6]
Density	0.871 g/mL at 25 °C	0.789 g/cm <sup>3</sup> at 20 °C	[2][3][5]
Vapor Density	No data available	1.59 (Air = 1)	[7]
Autoignition Temperature	No data available	~363 °C	[8]

## Hazard Identification and Classification

**Ethanol-d5** is classified as a hazardous substance due to its flammability and potential to cause eye irritation.[9][10]

- **Flammability:** It is a highly flammable liquid and vapor.[9][10] Vapors can form explosive mixtures with air and may travel to a source of ignition and flash back.[11]
- **Health Hazards:** Causes serious eye irritation.[9][10] Ingestion may cause symptoms similar to ethanol intoxication, including headache, nausea, and vomiting.[12]

GHS Hazard Statements:

- H225: Highly flammable liquid and vapour.[9]
- H319: Causes serious eye irritation.[9]

## Exposure Controls and Personal Protection

To minimize exposure and ensure a safe working environment, a combination of engineering controls, administrative controls, and personal protective equipment (PPE) should be

implemented.

## Engineering Controls

- Ventilation: Work with **ethanol-d5** should be conducted in a well-ventilated area. For handling volumes greater than 500 mL, a chemical fume hood is recommended to prevent the buildup of flammable vapors.[\[12\]](#)

## Personal Protective Equipment (PPE)

A thorough risk assessment should be conducted to determine the appropriate PPE for the specific task.

PPE Type	Specifications	Rationale
Eye/Face Protection	Chemical safety goggles or a face shield.	To protect against splashes and vapors that can cause serious eye irritation. <a href="#">[4]</a> <a href="#">[11]</a>
Hand Protection	Compatible chemical-resistant gloves (e.g., nitrile).	To prevent skin contact. Gloves should be inspected before use and changed promptly if contaminated. <a href="#">[4]</a> <a href="#">[12]</a>
Skin and Body Protection	Lab coat, long pants, and closed-toe shoes. For larger quantities, flame-retardant and antistatic protective clothing may be necessary.	To protect skin from splashes and in case of fire. <a href="#">[4]</a>
Respiratory Protection	An air-purifying respirator with appropriate cartridges may be necessary for large spills or in poorly ventilated areas.	To prevent inhalation of high concentrations of vapor. <a href="#">[4]</a>

## Occupational Exposure Limits

While specific occupational exposure limits for **ethanol-d5** have not been established, the limits for ethanol can be used as a guideline.

Organization	Limit
OSHA (PEL)	1000 ppm (1900 mg/m <sup>3</sup> ) - TWA
NIOSH (REL)	1000 ppm (1900 mg/m <sup>3</sup> ) - TWA
ACGIH (TLV)	1000 ppm - STEL

TWA: Time-Weighted Average; STEL: Short-Term Exposure Limit

## Safe Handling and Storage

Proper handling and storage procedures are critical to prevent accidents and maintain the quality of the deuterated solvent.

### Handling

- Keep away from heat, sparks, open flames, and other ignition sources.[\[4\]](#)[\[11\]](#)
- Take precautionary measures against static discharge.[\[4\]](#)
- Avoid contact with skin and eyes.[\[4\]](#)
- Avoid inhalation of vapor or mist.[\[4\]](#)
- Handle in accordance with good industrial hygiene and safety practices.[\[4\]](#)

### Storage

- Store in a cool, dry, and well-ventilated place.[\[4\]](#)
- Keep containers tightly closed to prevent evaporation and absorption of atmospheric moisture.[\[4\]](#)
- Store away from incompatible materials such as oxidizing agents, alkali metals, and ammonia.

## Experimental Protocols

### General Laboratory Handling Protocol

This protocol outlines the general steps for safely handling **ethanol-d5** in a research laboratory.

- Preparation:
  - Ensure all necessary PPE is worn.
  - Work in a well-ventilated area, preferably a fume hood.
  - Have a spill kit readily available.
- Transfer:
  - Use a clean, dry syringe or pipette for transferring the solvent.
  - To minimize exposure to atmospheric moisture, consider using a dry, inert atmosphere (e.g., nitrogen or argon).[\[13\]](#)
  - Avoid pouring directly from the bottle, especially for small quantities.
- Use:
  - Keep the container closed when not in use.
  - If heating is required, use a water bath or heating mantle, not an open flame.
- Post-handling:
  - Wipe down the work area with a suitable cleaning agent.
  - Dispose of any contaminated materials as hazardous waste.
  - Wash hands thoroughly after handling.

### Protocol for Preparing an NMR Sample

This protocol provides a detailed methodology for preparing an NMR sample with **ethanol-d5**, a common application for this solvent.

- Glassware Preparation:
  - Thoroughly clean the NMR tube and any other glassware with a suitable solvent (e.g., acetone) and deionized water.[\[14\]](#)
  - Dry the glassware in an oven at approximately 150°C for at least 4 hours (overnight is recommended) to remove residual water.[\[13\]](#)[\[14\]](#)
  - Allow the glassware to cool in a desiccator under vacuum or in the presence of a desiccant.[\[13\]](#)[\[14\]](#)
- Sample Preparation:
  - Work in a dry environment, such as a glove box or under a stream of inert gas, to minimize water contamination.[\[13\]](#)
  - Accurately weigh the desired amount of the sample into a clean, dry vial.
  - Add the required volume of **ethanol-d5** to the vial using a clean, dry syringe or micropipette.[\[15\]](#)
  - Gently vortex or sonicate the vial to ensure the sample is completely dissolved.[\[15\]](#)
- Transfer to NMR Tube:
  - Carefully transfer the solution to the NMR tube using a clean Pasteur pipette.[\[16\]](#)
  - Ensure the liquid height in the tube is sufficient for the NMR spectrometer (typically around 4-5 cm).[\[15\]](#)
- Final Steps:
  - Cap the NMR tube securely.
  - Wipe the outside of the NMR tube with a lint-free tissue to remove any contaminants.[\[15\]](#)

## Emergency Procedures

In the event of an emergency, prompt and appropriate action is crucial.

### First Aid Measures

Exposure Route	First Aid Procedure	Source(s)
Inhalation	Move the person to fresh air. If not breathing, give artificial respiration. Consult a physician.	
Skin Contact	Wash off with soap and plenty of water. Consult a physician if irritation persists.	
Eye Contact	Rinse thoroughly with plenty of water for at least 15 minutes and consult a physician.	
Ingestion	Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water and consult a physician.	

### Fire-Fighting Measures

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.
- Unsuitable Extinguishing Media: A water jet may be ineffective.[\[17\]](#)
- Specific Hazards: Vapors can form explosive mixtures with air.
- Protective Equipment: Wear self-contained breathing apparatus for firefighting if necessary.

### Accidental Release Measures (Spills)

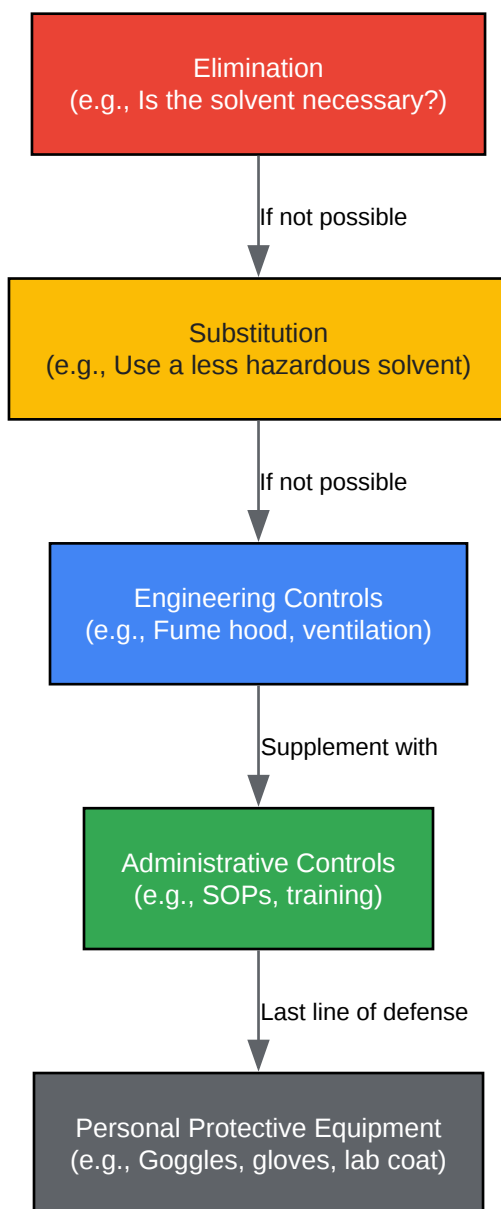
- Personal Precautions: Use personal protective equipment. Avoid breathing vapors, mist, or gas. Ensure adequate ventilation. Remove all sources of ignition.[4]
- Environmental Precautions: Prevent further leakage or spillage if safe to do so. Do not let the product enter drains.[4]
- Methods for Cleaning Up: Contain the spillage and then collect with an electrically protected vacuum cleaner or by wet-brushing and place in a container for disposal according to local regulations.

## Waste Disposal

**Ethanol-d5** and any materials contaminated with it must be disposed of as hazardous waste. Do not dispose of it down the drain.[12] Follow all local, state, and federal regulations for hazardous waste disposal.

## Visualized Workflows and Logical Relationships Hierarchy of Controls for Ethanol-d5 Handling

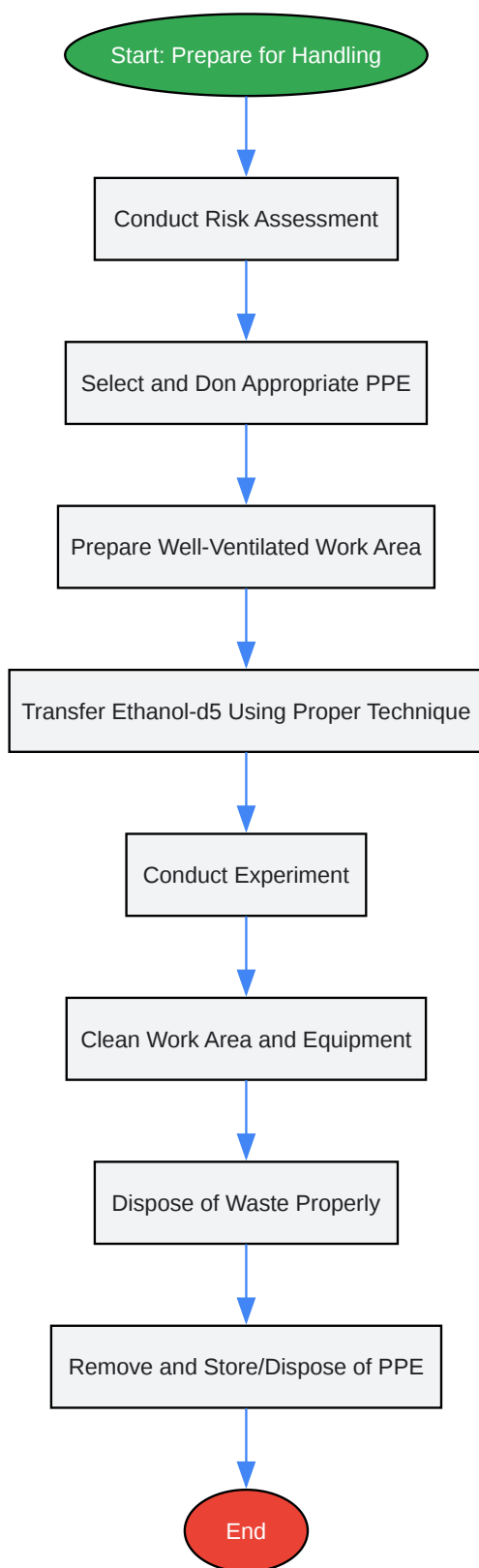


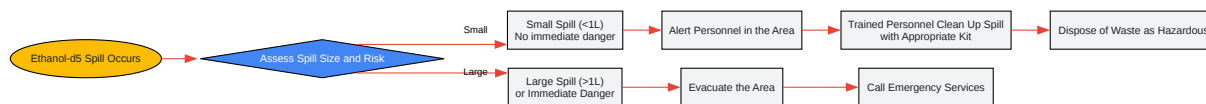


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Caption: Hierarchy of controls for minimizing risks associated with **ethanol-d5**.

## Safe Handling Workflow for Ethanol-d5





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- To cite this document: BenchChem. [Safety and Handling of Ethanol-d5: A Technical Guide for Researchers]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b126515#safety-and-handling-guidelines-for-ethanol-d5]

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